

In-Depth Technical Guide: Compound 6q, a C5-Curcuminoid with Potent Antiproliferative Properties

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Compound of Interest					
Compound Name:	Antibacterial agent 66				
Cat. No.:	B12419133	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of Compound 6q, a novel C5-curcuminoid derivative. All data and methodologies are sourced from the peer-reviewed publication, "A novel cluster of C5-curcuminoids: design, synthesis, in vitro antiproliferative activity and DNA binding of bis(arylidene)-4-cyclanone derivatives based on 4-hydroxycyclohexanone scaffold."

Core Compound Profile: (2E,6E)-2,6-bis(pyridin-3-ylmethylene)-4-hydroxycyclohexanone (6q)

Compound 6q is a synthetic C5-curcuminoid, a class of compounds structurally related to curcumin but with a five-carbon chain separating the aromatic rings. This structural modification has been explored to enhance the stability and biological activity of curcuminoids.

Chemical Structure:

Molecular Formula: C19H18N2O2

Molecular Weight: 318.36 g/mol

Physicochemical and Biological Properties



Compound 6q has been synthesized and evaluated for its antiproliferative activity against a panel of human cancer cell lines. The following table summarizes its key properties and biological data in comparison to other synthesized analogues and the standard chemotherapeutic agent, cisplatin.

Compound	Aromatic Substituent	A2780 (ovarian) IC50 (μΜ)	C33A (cervix) IC₅₀ (μM)	MDA-MB-231 (breast) IC50 (μΜ)
6q	3-pyridinyl	1.12	1.89	1.77
6a	4-hydroxyphenyl	>20	>20	>20
6b	4-methoxyphenyl	3.86	5.21	4.88
6h	3-nitrophenyl	0.68	0.69	0.92
6р	4-pyridinyl	0.76	2.69	1.28
Cisplatin	-	1.30	3.69	19.13

Experimental Protocols Synthesis of Compound 6q

The synthesis of Compound 6q and its analogues was achieved through a Claisen-Schmidt condensation reaction.

General Procedure:

A mixture of 4-hydroxycyclohexanone (1.0 mmol) and the corresponding aromatic aldehyde (2.0 mmol) is dissolved in a suitable solvent such as ethanol. A catalytic amount of a base (e.g., NaOH or KOH) or acid (e.g., HCl) is added to the solution. The reaction mixture is stirred at room temperature or heated under reflux for a specified period. The progress of the reaction is monitored by thin-layer chromatography. Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration, washed with cold solvent, and purified by recrystallization to afford the desired bis(arylidene)-4-hydroxycyclohexanone derivative.

In Vitro Antiproliferative Activity Assay

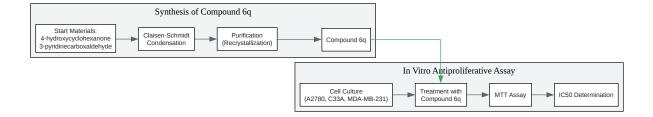


The antiproliferative activity of Compound 6q and its analogues was evaluated using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Methodology:

- Cell Culture: Human cancer cell lines (A2780, C33A, and MDA-MB-231) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Seeding: Cells are seeded into 96-well plates at a density of 5,000-10,000 cells per well
 and allowed to adhere overnight.
- Compound Treatment: The cells are treated with various concentrations of the test compounds (dissolved in DMSO and diluted with culture medium) for 72 hours.
- MTT Assay: After the incubation period, MTT solution is added to each well, and the plates
 are incubated for an additional 4 hours. The resulting formazan crystals are dissolved in a
 solubilization buffer.
- Data Analysis: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The half-maximal inhibitory concentration (IC₅₀) values are calculated from the dose-response curves.

Visualizations Experimental Workflow



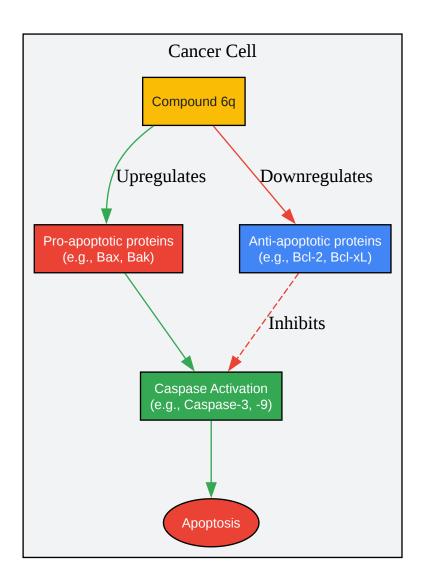


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Caption: Experimental workflow for the synthesis and biological evaluation of Compound 6q.

Potential Signaling Pathway

While the primary publication did not elucidate the specific signaling pathway for Compound 6q, related studies on C5-curcuminoids suggest potential mechanisms of action involving the induction of apoptosis. A generalized potential pathway is depicted below.



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Caption: A potential signaling pathway for the induction of apoptosis by Compound 6q.



Conclusion

Compound 6q, a C5-curcuminoid derivative, demonstrates significant in vitro antiproliferative activity against ovarian, cervical, and breast cancer cell lines. Its synthesis is straightforward via a Claisen-Schmidt condensation. Further investigation into its mechanism of action and in vivo efficacy is warranted to explore its potential as a therapeutic agent. This technical guide provides a foundational understanding of Compound 6q for researchers and drug development professionals interested in the field of novel anticancer compounds.

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